

Lack of Specific Toxicological Data for 1-Phenethylpiperidin-4-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Phenethylpiperidin-4-amine

Cat. No.: B1337405

[Get Quote](#)

An extensive search for the toxicological profile of **1-Phenethylpiperidin-4-amine** did not yield specific data for this exact compound. The available scientific and safety literature predominantly focuses on a closely related analogue, N-phenyl-1-(2-phenylethyl)piperidin-4-amine, also known as 4-ANPP or Despropionylfentanyl. 4-ANPP is a known immediate precursor in the synthesis of fentanyl and its analogues.^{[1][2]}

Given the absence of direct toxicological studies on **1-Phenethylpiperidin-4-amine**, this guide provides a summary of the available data for 4-ANPP as a surrogate. Researchers and drug development professionals should exercise caution and consider this information as indicative for a structurally similar compound, not for **1-Phenethylpiperidin-4-amine** itself.

Toxicological Profile of N-phenyl-1-(2-phenylethyl)piperidin-4-amine (4-ANPP)

4-ANPP is classified as a hazardous substance with significant acute toxicity concerns.^[3] It is regulated as a Schedule II controlled substance by the Drug Enforcement Administration (DEA), indicating a high potential for abuse which may lead to severe psychological or physical dependence.^[3]

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for 4-ANPP^[3]:

Hazard Class	Hazard Statement	Percentage of Notifications
Acute Toxicity, Oral	H300: Fatal if swallowed	25%
H302: Harmful if swallowed	75%	
Acute Toxicity, Dermal	H310: Fatal in contact with skin	25%
H312: Harmful in contact with skin	50%	
Acute Toxicity, Inhalation	H330: Fatal if inhaled	25%
H332: Harmful if inhaled	50%	
Skin Irritation	H315: Causes skin irritation	Not specified
Eye Irritation	H319: Causes serious eye irritation	Not specified
Respiratory Irritation	H335: May cause respiratory irritation	Not specified

Data sourced from ECHA C&L Inventory notifications. The percentage indicates the ratio of notifications providing the specified hazard code.[\[3\]](#)

Precautionary Statements and Safety Measures

Recommended precautionary measures when handling 4-ANPP include[\[4\]](#):

- Prevention:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P261: Avoid breathing dust/fumes.
 - P262: Do not get in eyes, on skin, or on clothing.
 - P264: Wash all exposed external body areas thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves, protective clothing, eye protection and face protection.
- P284: In case of inadequate ventilation wear respiratory protection.
- Response:
 - P301+P316: IF SWALLOWED: Get emergency medical help immediately.
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P316: Get emergency medical help immediately.
 - P320: Specific treatment is urgent (see supplemental first aid instruction on this label).
 - P330: Rinse mouth.
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation.

Experimental Protocols

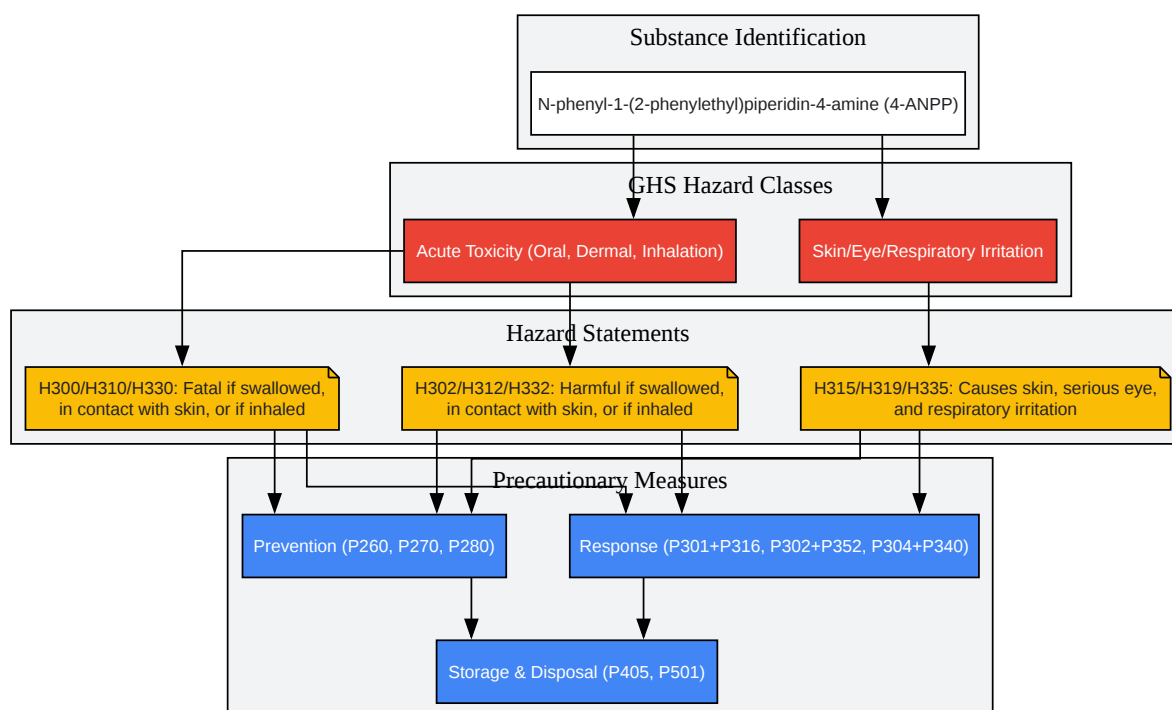
Detailed experimental protocols for the toxicological assessment of 4-ANPP are not available in the public domain. The provided hazard classifications are based on aggregated data from

notifications to regulatory bodies like the ECHA, rather than from peer-reviewed toxicological studies.[3]

Visualizations

Logical Relationship of 4-ANPP Hazards

The following diagram illustrates the logical flow of hazard classifications for 4-ANPP, from its chemical identity to the resulting safety precautions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Emerging Synthetic Fentanyl Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1-Phenethyl-N-phenylpiperidin-4-amine (4-ANPP) – 21409-26-7 [benchchem.com]
- 3. N-phenyl-1-(2-phenylethyl)-4-piperidinamine | C₁₉H₂₄N₂ | CID 88890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Lack of Specific Toxicological Data for 1-Phenethylpiperidin-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337405#toxicological-profile-of-1-phenethylpiperidin-4-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com